

# Essential Safety and Logistical Information for Handling NSC-65847

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NSC-65847

Cat. No.: B1680238

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **NSC-65847**. Given that a specific Safety Data Sheet (SDS) for **NSC-65847** is not readily available, this information is based on the chemical's structure—a diazenylaryl sulfonic acid derivative—and safety data for structurally similar compounds, such as Ponceau S. It is imperative to handle this compound with caution, assuming it may have uncharacterized hazards.

## Chemical Identification

Identifier	Value
IUPAC Name	4-{4-[4-(6,8-Disulfo-naphthalen-2-ylazo)-3-methyl-phenylazo]-3-methyl-phenylazo}-3-hydroxy-naphthalene-2,7-disulfonic acid
CAS Number	6949-15-1
Molecular Formula	C <sub>34</sub> H <sub>26</sub> N <sub>6</sub> O <sub>13</sub> S <sub>4</sub>

## Personal Protective Equipment (PPE)

Due to the potential for skin, eye, and respiratory irritation, as indicated by data from similar azo dyes, a comprehensive PPE protocol is mandatory.<sup>[1][2]</sup>

Protection Type	Specific Recommendations
Eye Protection	Chemical safety goggles or a face shield should be worn at all times to prevent contact with the eyes.[3]
Skin Protection	A lab coat must be worn. Nitrile gloves are recommended; they should be inspected before use and changed frequently, especially if contact with the compound is suspected.
Respiratory Protection	If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used in a well-ventilated area or under a fume hood.
Hand Hygiene	Hands should be washed thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.

## Operational and Disposal Plans

### Handling and Storage

- **Engineering Controls:** Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Safe Handling Practices:** Avoid direct contact with the skin and eyes. Do not eat, drink, or smoke in the laboratory.
- **Storage:** Store in a tightly sealed, clearly labeled container in a cool, dry place away from direct sunlight and incompatible materials such as strong oxidizing agents.

### Emergency Procedures

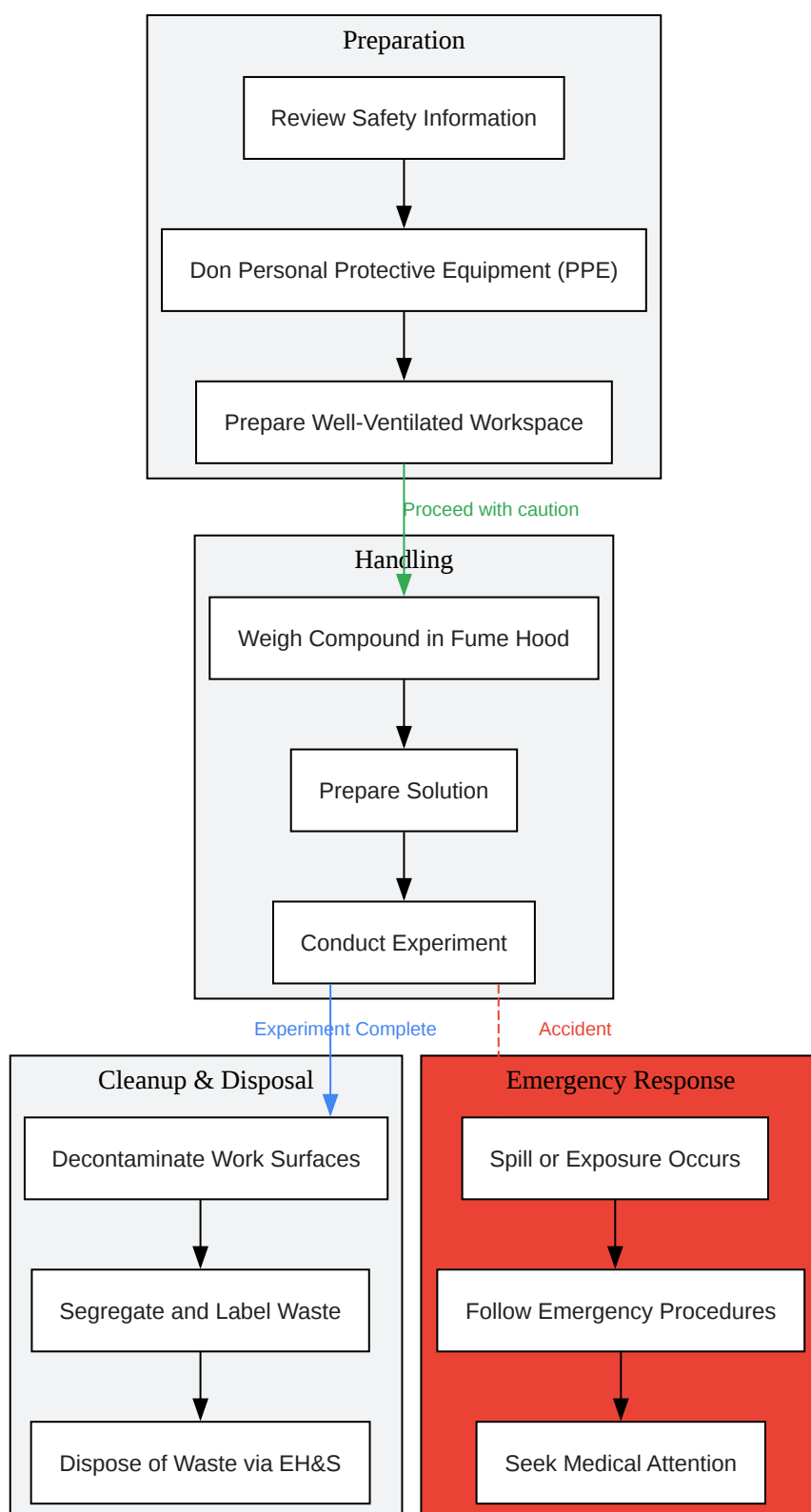
Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

## Spill and Waste Disposal

- **Spill Cleanup:** In the event of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. For solid spills, carefully sweep or vacuum the material to avoid generating dust. For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- **Waste Disposal:** All waste containing **NSC-65847** should be treated as hazardous chemical waste. Dispose of the waste in sealed, properly labeled containers. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.

## Experimental Workflow Visualization

The following diagram outlines the standard workflow for handling **NSC-65847** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling and Disposal of **NSC-65847**.

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## References

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Address: 3281 E Guasti Rd

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